

# An In-depth Technical Guide to the Physical and Chemical Properties of Methothrin

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## Compound of Interest

Compound Name: **Methothrin**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **Methothrin**, a synthetic pyrethroid insecticide. The information is curated for professionals in research, science, and drug development, with a focus on delivering precise data and methodologies.

## Chemical Identity and Nomenclature

**Methothrin** is a synthetic insecticide belonging to the pyrethroid class, valued for its efficacy in pest control.<sup>[1]</sup> It is structurally a chrysanthemic acid ester.<sup>[1][2]</sup>

- IUPAC Name: [4-(methoxymethyl)phenyl]methyl 2,2-dimethyl-3-(2-methylprop-1-enyl)cyclopropane-1-carboxylate<sup>[1][3][4][5]</sup>
- CAS Name: [4-(methoxymethyl)phenyl]methyl 2,2-dimethyl-3-(2-methyl-1-propen-1-yl)cyclopropanecarboxylate<sup>[4]</sup>
- CAS Registry Number: 34388-29-9<sup>[2][4][6]</sup>
- Synonyms: 4-(methoxymethyl)benzyl chrysanthemummonocarboxylate, MB pyrethroid, Methothryne<sup>[5][6][7]</sup>

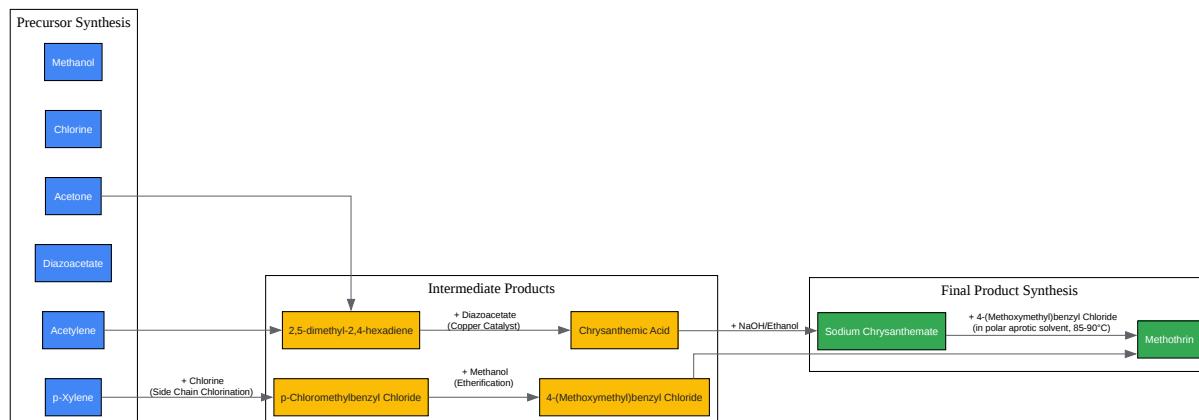
## Physicochemical Properties

The following table summarizes the key physical and chemical properties of **Methothrin**.

Property	Value	Reference
Molecular Formula	C <sub>19</sub> H <sub>26</sub> O <sub>3</sub>	[1][2][3][4][6]
Molecular Weight	302.41 g/mol	[1][2][3][5]
Boiling Point	369.639 °C at 760 mmHg	[3][6]
Density	1.075 g/cm <sup>3</sup>	[3][6]
Flash Point	154.79 °C	[6]
Refractive Index	1.501	[6]
Topological Polar Surface Area	35.5 Å <sup>2</sup>	[5][6]
XLogP3	4.1 - 5.1	[5][6]
Hydrogen Bond Acceptor Count	3	[6]
Rotatable Bond Count	7	[6]
Appearance	Neat	[2]
Solubility	While specific quantitative data is not readily available, as a pyrethroid with a significant hydrophobic structure, Methothrin is expected to be sparingly soluble in water but show higher solubility in organic solvents like acetone, ethanol, and DMSO.[8][9]	

## Synthesis of Methothrin

The synthesis of **Methothrin** is a multi-step process that involves the preparation of chrysanthemic acid and 4-(methoxymethyl)benzyl chloride, followed by their reaction to form the final product.[6]



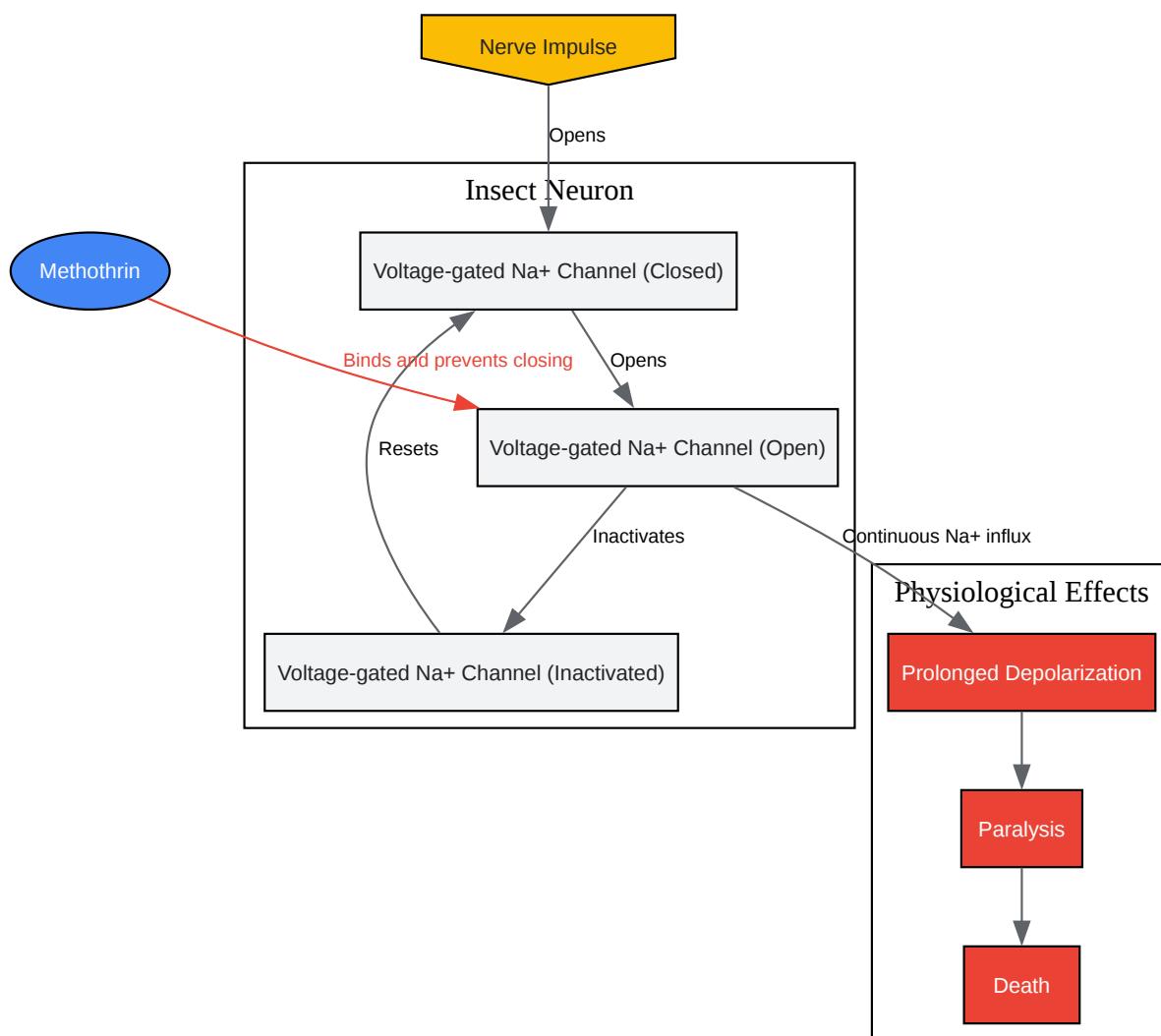
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Diagram of the general synthesis pathway for **Methothrin**.

A detailed experimental protocol for the synthesis of **Methothrin** involves the reaction of sodium chrysanthemate with 4-(methoxymethyl)benzyl chloride in a polar aprotic solvent.[6] The process typically involves saponifying ethyl chrysanthemate with sodium hydroxide in ethanol, removing the solvents, and then reacting the resulting sodium chrysanthemate with 4-(methoxymethyl)benzyl chloride in the presence of a catalyst at 85-90°C for approximately 2 hours.[6] The final product is obtained after cooling, filtration of sodium chloride, and distillation under reduced pressure.[6]

## Mechanism of Action

As a pyrethroid insecticide, **Methothrin**'s primary mechanism of action involves the disruption of the insect's nervous system.<sup>[1]</sup> It specifically targets the voltage-gated sodium channels in neuronal membranes.<sup>[1]</sup><sup>[10]</sup>



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## Mechanism of action of **Methothrin** on insect sodium channels.

**Methothrin** binds to the open state of the voltage-gated sodium channels, preventing them from closing in a timely manner.[\[10\]](#) This leads to a prolonged influx of sodium ions, causing a state of hyperexcitability and prolonged depolarization of the nerve membrane.[\[1\]\[10\]](#) The continuous nerve impulses disrupt normal nerve function, leading to paralysis and ultimately the death of the insect.[\[1\]\[10\]](#)

## Experimental Protocols for Analysis

The determination of **Methothrin** in various matrices is crucial for research, quality control, and environmental monitoring. The most common analytical techniques are Gas Chromatography (GC) and High-Performance Liquid Chromatography (HPLC).

### 5.1. Gas Chromatography (GC)

A common method for the analysis of pyrethroids, including **Methothrin**, is capillary gas chromatography.

- **Sample Preparation:** For biological samples like urine and plasma, a solid-phase extraction (SPE) using Sep-Pak C18 cartridges can be employed for isolation and clean-up.[\[11\]](#) The samples are often mixed with 70% methanol before being applied to the cartridge, and the insecticides are eluted with chloroform.[\[11\]](#) For environmental samples, liquid-liquid extraction may be used.[\[12\]](#)
- **Instrumentation:** A gas chromatograph equipped with a flame ionization detector (FID) or an electron capture detector (ECD) is typically used.[\[3\]\[11\]\[13\]](#) For enhanced selectivity and sensitivity, a mass spectrometer (MS) can be used as the detector.[\[12\]\[13\]](#)
- **Chromatographic Conditions:**
  - **Column:** A fused silica capillary column, such as one with a QF-1 stationary phase (10m x 0.53mm x 1.0 $\mu$ m film), can be used for the separation of pyrethroid stereoisomers.[\[3\]](#)
  - **Temperatures:** Injector and detector temperatures are typically set around 280°C, with the column temperature programmed depending on the specific pyrethroids being analyzed (e.g., 180°C - 260°C).[\[3\]](#)
  - **Carrier Gas:** Hydrogen is often used as the carrier gas.[\[3\]](#)

## 5.2. High-Performance Liquid Chromatography (HPLC)

HPLC is another powerful technique for the determination of pyrethroids.

- **Sample Preparation:** Residues from fruit and vegetable samples can be extracted with methanol and then partitioned with toluene.[\[3\]](#) A clean-up step using a Florisil-charcoal column is often performed.[\[3\]](#) For pharmaceutical formulations, the sample can be dissolved in methanol and sonicated.[\[14\]](#)
- **Instrumentation:** An HPLC system with a UV detector is commonly used.[\[3\]](#)[\[14\]](#)
- **Chromatographic Conditions:**
  - **Column:** A reverse-phase C18 column, such as a  $\mu$ Bondapak C18, is frequently employed.[\[3\]](#)
  - **Mobile Phase:** A mixture of acetonitrile and deionized water is a common mobile phase.[\[3\]](#) For permethrin, a related pyrethroid, a mobile phase of methanol-water (78:22, v/v) has been used.[\[14\]](#)
  - **Detection:** UV detection is typically performed at a wavelength where the analyte absorbs, for example, 272 nm for permethrin.[\[14\]](#)

This guide provides a foundational understanding of **Methothrin**'s properties and the methodologies for its synthesis and analysis. For further in-depth research, consulting the cited literature is recommended.

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